

# physical and chemical properties of sodium acetate trihydrate for lab use

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## Compound of Interest

Compound Name: Sodium acetate trihydrate

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Sodium Acetate Trihydrate** for Laboratory Use

## Introduction

**Sodium acetate trihydrate** ( $\text{CH}_3\text{COONa} \cdot 3\text{H}_2\text{O}$ ), the sodium salt of acetic acid, is a versatile and widely utilized compound in scientific research and drug development.<sup>[1]</sup> It presents as a colorless, crystalline solid that is highly soluble in water.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core physical and chemical properties of **sodium acetate trihydrate**, complete with experimental protocols and safety information for its effective and safe use in a laboratory setting.

## Physical Properties

**Sodium acetate trihydrate** is a hygroscopic, crystalline solid that effloresces in warm, dry air.<sup>[3]</sup> It is odorless or may have a faint acetic acid smell.<sup>[4]</sup> Key physical properties are summarized in the table below.

Property	Value
IUPAC Name	Sodium acetate trihydrate
Synonyms	Sodium ethanoate trihydrate, Hot ice
CAS Number	6131-90-4
Chemical Formula	CH <sub>3</sub> COONa·3H <sub>2</sub> O
Molar Mass	136.08 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White, deliquescent powder or colorless crystals <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Density	1.45 g/cm <sup>3</sup> (at 20 °C) <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	58 °C (136 °F; 331 K) <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Boiling Point	122 °C (252 °F; 395 K) (decomposes) <a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	>250 °C <a href="#">[8]</a> <a href="#">[9]</a>
Auto-ignition Temperature	600 °C <a href="#">[10]</a>
Crystal Structure	Monoclinic <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>

## Solubility

**Sodium acetate trihydrate** is highly soluble in water and moderately soluble in ethanol.[\[15\]](#)

Solvent	Solubility	Temperature
Water	32.9 g/100 mL	-10 °C <a href="#">[4]</a>
	36.2 g/100 mL	0 °C <a href="#">[4]</a>
	46.4 g/100 mL	20 °C <a href="#">[4]</a>
	762 g/L	20 °C <a href="#">[16]</a>
	82 g/100 mL	50 °C <a href="#">[4]</a>
Ethanol	5.3 g/100 mL	<a href="#">[4]</a> <a href="#">[15]</a>

## Chemical Properties

**Sodium acetate trihydrate** is the trihydrate sodium salt of acetic acid.[3][15] It is a stable compound under normal conditions but is incompatible with strong oxidizing agents and halogens.[9][15]

Property	Value
pH	7.5 - 9.5 (5% solution at 25 °C)[10]
~8.9 (0.1 M aqueous solution)[15]	
pKa	4.76 (for acetic acid)[4]
Latent Heat of Fusion	~264–289 kJ/kg[7]

## Reactions

- **Buffer Solution:** A solution of sodium acetate and acetic acid acts as a buffer, maintaining a relatively constant pH. This is particularly useful in biochemical applications where reactions are pH-dependent in a mildly acidic range (pH 4–6).
- **Ester Formation:** It can be used to form an ester with an alkyl halide, such as bromoethane.  
[7]  $\text{CH}_3\text{COONa} + \text{BrCH}_2\text{CH}_3 \rightarrow \text{CH}_3\text{COOCH}_2\text{CH}_3 + \text{NaBr}$
- **Decarboxylation:** Under forcing conditions (pyrolysis in the presence of sodium hydroxide), it undergoes decarboxylation to form methane.[7]  $\text{CH}_3\text{COONa} + \text{NaOH} \rightarrow \text{CH}_4 + \text{Na}_2\text{CO}_3$
- **Dehydration:** Upon heating, it loses its water of crystallization and becomes anhydrous sodium acetate.[9][17]

## Experimental Protocols

### A. Preparation of a Sodium Acetate Buffer (0.1 M, pH 5.2)

This protocol describes the preparation of a common laboratory buffer.

Materials:

- **Sodium acetate trihydrate** ( $\text{CH}_3\text{COONa} \cdot 3\text{H}_2\text{O}$ )

- Glacial acetic acid ( $\text{CH}_3\text{COOH}$ )
- Distilled or deionized water
- Beaker
- Graduated cylinder
- pH meter
- Magnetic stirrer and stir bar

Procedure:

- Dissolve Sodium Acetate: Weigh 13.61 g of **sodium acetate trihydrate** and dissolve it in approximately 800 mL of distilled water in a beaker.
- Adjust pH: Place the beaker on a magnetic stirrer and add a stir bar. While monitoring with a calibrated pH meter, slowly add glacial acetic acid until the pH of the solution reaches 5.2. [\[18\]](#)
- Final Volume: Carefully transfer the solution to a 1 L graduated cylinder and add distilled water to bring the final volume to 1000 mL.
- Sterilization (Optional): If required for biological applications, the buffer solution can be filter-sterilized using a 0.22  $\mu\text{m}$  filter.

## B. Demonstration of Supersaturation and Crystallization

This experiment demonstrates the "hot ice" phenomenon, a result of the exothermic crystallization of a supersaturated sodium acetate solution. [\[19\]](#)

Materials:

- **Sodium acetate trihydrate**
- Beaker or flask
- Heat source (e.g., hot plate)

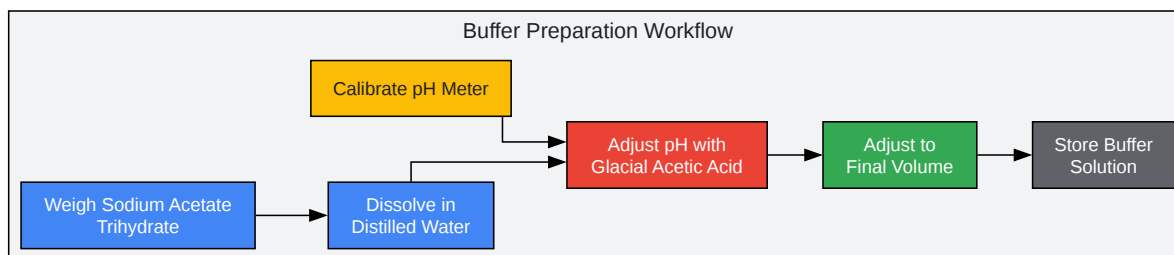
- Stirring rod

Procedure:

- Melting: Gently heat **sodium acetate trihydrate** crystals in a clean beaker. The crystals will melt in their own water of crystallization at approximately 58 °C.[7]
- Creating a Supersaturated Solution: Continue heating until all the solid has dissolved, forming a clear solution. If a crust forms, a very small amount of water can be added to redissolve it.[19]
- Cooling: Carefully cool the solution to room temperature. The solution is now supersaturated.[7]
- Initiating Crystallization: Induce crystallization by adding a small crystal of solid **sodium acetate trihydrate** or by scratching the inside of the beaker with a glass rod.
- Observation: Observe the rapid crystallization of the solution, which releases heat (an exothermic process), causing the beaker to warm up.[7]

## Key Experimental and Logical Workflows

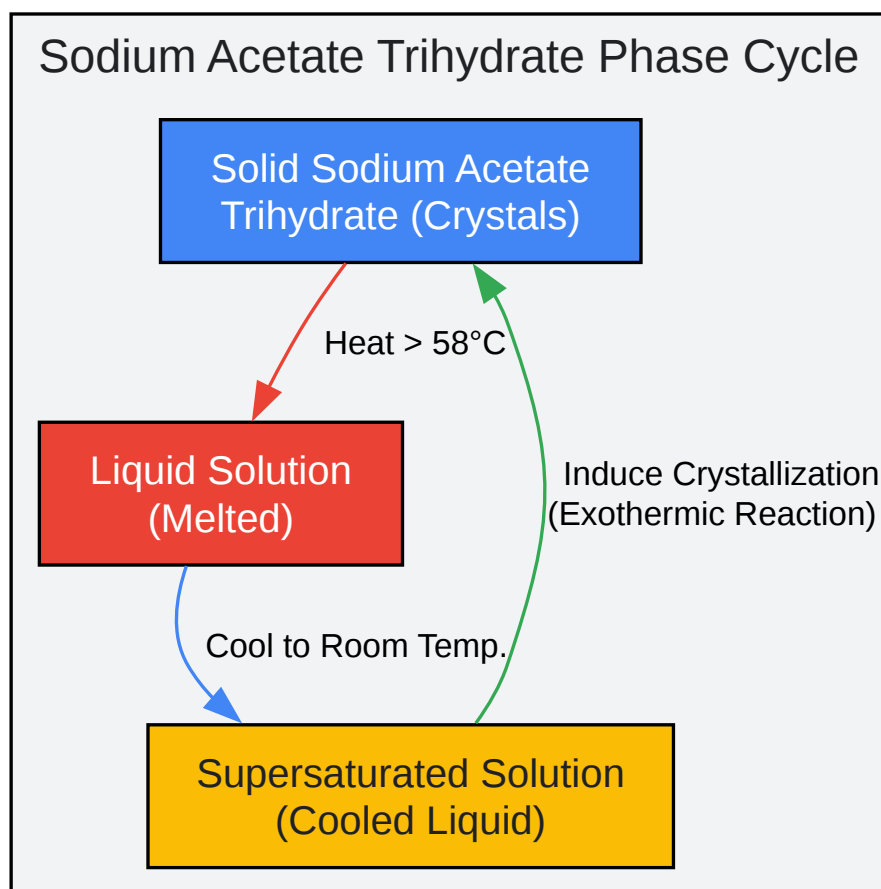
### Preparation of a Sodium Acetate Buffer



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Caption: Workflow for preparing a sodium acetate buffer solution.

## Supersaturation and Crystallization Cycle



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Caption: The cycle of melting, supercooling, and crystallization.

## Safety and Handling

While **sodium acetate trihydrate** is generally considered safe, proper laboratory practices should always be followed.[6]

- Handling: Use in a well-ventilated area.[20] Avoid creating dust.[21] Avoid contact with skin, eyes, and clothing.[20][21] Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[20][21]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[21] It is hygroscopic and should be protected from moisture.[21]

- Incompatibilities: Avoid contact with strong oxidizing agents, acids, and halogens.[9][21]
- First Aid:
  - Eyes: Rinse thoroughly with plenty of water for at least 15 minutes.[20]
  - Skin: Wash off with soap and plenty of water.[20]
  - Ingestion: Do not induce vomiting. Rinse mouth with water.[20]
  - Inhalation: Move the person into fresh air.[20]

In all cases of exposure or concern, seek medical attention.[20]

## Applications in Research and Development

**Sodium acetate trihydrate**'s properties make it valuable for a range of laboratory applications:

- Buffer Preparation: As a component of buffer solutions, it is crucial for maintaining stable pH in biochemical and molecular biology experiments, such as enzyme assays and nucleic acid precipitation.[2][9][15]
- Protein Crystallization: It is used as a precipitant in protein crystallization screens.[9][15]
- Heating Applications: Its exothermic crystallization is utilized in reusable heating pads and for controlled temperature experiments.[8]
- Carbon Source: In biotechnology, it can serve as a carbon source for bacterial cultures.[7]
- Organic Synthesis: It acts as a precursor for forming esters from alkyl halides.[7][9][15]

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## References

- 1. chemignition.com [chemignition.com]
- 2. chemiis.com [chemiis.com]
- 3. Sodium Acetate | CH<sub>3</sub>COONa | CID 517045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sodium acetate - Sciencemadness Wiki [sciencemadness.org]
- 5. Sodium Acetate Trihydrate Manufacturer, C<sub>2</sub>H<sub>9</sub>NaO<sub>5</sub> Supplier & Exporter [krishnachemical.net]
- 6. Sodium Acetate Trihydrate | C<sub>2</sub>H<sub>9</sub>NaO<sub>5</sub> | CID 23665404 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Sodium acetate - Wikipedia [en.wikipedia.org]
- 8. neutronco.com [neutronco.com]
- 9. Sodium acetate trihydrate | 6131-90-4 [amp.chemicalbook.com]
- 10. labbox.es [labbox.es]
- 11. journals.iucr.org [journals.iucr.org]
- 12. demo.nlinvesteert.nl [demo.nlinvesteert.nl]
- 13. fvs.com.py [fvs.com.py]
- 14. reclaim.cdh.ucla.edu [reclaim.cdh.ucla.edu]
- 15. Sodium acetate trihydrate | 6131-90-4 [chemicalbook.com]
- 16. Sodium Acetate Trihydrate Hygroscopic, Ideal for Water Treatment & Buffer Solutions CAS Number 6131-90-4 - Industrial Raw Materials and Trisodium Acetate Hydrate [jiurunfa.en.made-in-china.com]
- 17. alfa-chemistry.com [alfa-chemistry.com]
- 18. Sodium Acetate (3 M, pH 5.2) Preparation and Recipe | AAT Bioquest [aatbio.com]
- 19. Sodium Acetate Trihydrate [intralabs.co.uk]
- 20. acrosschem.com [acrosschem.com]
- 21. media.laballey.com [media.laballey.com]
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